

5-Bromo-3-iodo-6-methylpyridin-2-amine molecular weight

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Compound of Interest

Compound Name: 5-Bromo-3-iodo-6-methylpyridin-2-amine

Cat. No.: B1292641

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An In-depth Technical Guide on **5-Bromo-3-iodo-6-methylpyridin-2-amine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **5-Bromo-3-iodo-6-methylpyridin-2-amine**, a halogenated heterocyclic compound relevant in various research and development applications.

Physicochemical Properties

The fundamental properties of **5-Bromo-3-iodo-6-methylpyridin-2-amine** are summarized below. These values are crucial for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C6H6BrIN2	[1][2][3][4]
Molecular Weight	312.93 g/mol	[1][3]
Monoisotopic Mass	311.87592 Da	[2]
CAS Number	958357-86-3	[1][3][4]
Melting Point	140-142°C	[3][4]
Physical Form	Solid	[3]

Structural Information

The structural representation of **5-Bromo-3-iodo-6-methylpyridin-2-amine** is essential for understanding its chemical reactivity and interactions.

Caption: 2D representation of **5-Bromo-3-iodo-6-methylpyridin-2-amine**.

Experimental Protocols and Further Data

Detailed experimental protocols, signaling pathway involvement, and comprehensive experimental workflows for **5-Bromo-3-iodo-6-methylpyridin-2-amine** are not readily available in the public domain based on the conducted search. Researchers interested in the application of this compound are encouraged to consult specialized chemical databases and scientific literature for potential use cases and methodologies.

Nomenclature and Identifiers

For cross-referencing and database searches, a comprehensive list of synonyms and identifiers is provided.

Identifier Type	Identifier
IUPAC Name	5-bromo-3-iodo-6-methylpyridin-2-amine
Synonyms	2-Amino-5-bromo-3-iodo-6-methylpyridine, 6-Amino-3-bromo-5-iodo-2-methylpyridine, 5-Bromo-3-iodo-6-methyl-2-pyridinamine
InChI Key	PEDOOHCESFJXBX-UHFFFAOYSA-N
SMILES	<chem>CC1=NC(=C(C=C1Br)I)N</chem>

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References

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- 3. 2-AMINO-3-iodo-5-BROMO-6-METHYLPYRIDINE | 958357-86-3 [amp.chemicalbook.com]
- 4. 2-Amino-5-bromo-3-iodo-6-methylpyridine, 95%, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.es]
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